

Long-term stability of AS2863619 in solution

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Compound of Interest

Compound Name: AS2863619 free base

Cat. No.: B10818494

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Technical Support Center: AS2863619

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term stability of AS2863619 in solution. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the consistent performance of AS2863619 in your experiments.

Solubility and Storage Recommendations

Proper storage and handling of AS2863619 are critical for maintaining its biological activity and ensuring reproducible experimental results.

Solubility Data:

Solvent	Solubility	Concentration	Notes
DMSO	10 mM[1][2]	-	-
DMSO	60 mg/mL	148.06 mM[3]	Use fresh, moisture-free DMSO as moisture can reduce solubility.[3]
DMSO	81 mg/mL	199.88 mM[3]	Use fresh, moisture-free DMSO as moisture can reduce solubility.
DMSO	250 mg/mL	616.92 mM	Ultrasonic agitation may be needed. Use newly opened, hygroscopic DMSO for best results.
Water	≥ 100 mg/mL	246.77 mM	Solubility is high, but the saturation point is not specified.
Water	81 mg/mL	-	-
Water	50 mg/mL	-	-
Ethanol	4 mg/mL	-	-
Ethanol	<1 mg/mL	-	-

Storage Conditions and Stability:

Form	Storage Temperature	Stability	Source
Solid Powder	-20°C	≥ 4 years	Cayman Chemical
Solid Powder	-20°C	3 years	Selleck Chemicals
Solid Powder	-20°C	12 Months	Probechem
Solid Powder	4°C	6 Months	Probechem
In Solvent	-80°C	1 year	Selleck Chemicals
In Solvent	-80°C	6 months	MedchemExpress, Probechem
In Solvent	-20°C	1 month	Selleck Chemicals, MedchemExpress
In Solvent	-20°C	6 Months	Probechem

Troubleshooting Guide

This guide addresses common issues that may arise when working with AS2863619 in solution.

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	<ul style="list-style-type: none">- Solvent quality is poor (e.g., contains water).- Storage temperature is too high.- Solution has undergone multiple freeze-thaw cycles.	<ul style="list-style-type: none">- Use fresh, anhydrous DMSO to prepare stock solutions.- Store stock solutions at -80°C for long-term stability.- Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
Inconsistent experimental results	<ul style="list-style-type: none">- Degradation of AS2863619 in working solution.- Inaccurate concentration of the stock solution.	<ul style="list-style-type: none">- Prepare fresh working solutions from a frozen stock for each experiment.- For in vivo studies, prepare the working solution on the day of use.- Periodically check the concentration of the stock solution using analytical methods like HPLC.
Difficulty dissolving the compound	<ul style="list-style-type: none">- Insufficient solvent volume.- Inadequate mixing.	<ul style="list-style-type: none">- Ensure you are using the correct solvent and volume as per the solubility data.- Use vortexing or sonication to aid dissolution, especially for higher concentrations in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of AS2863619?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of AS2863619. It is soluble in DMSO at concentrations up to 250 mg/mL (616.92 mM). For aqueous-based assays, further dilution into your experimental buffer is necessary.

Q2: How should I store the solid compound and its stock solutions?

A2: The solid form of AS2863619 should be stored at -20°C , where it is stable for at least three to four years. Stock solutions in DMSO should be aliquoted and stored at -80°C for up to one year or at -20°C for shorter periods (up to one month). It is crucial to avoid repeated freeze-thaw cycles.

Q3: Can I dissolve AS2863619 directly in aqueous buffers?

A3: While AS2863619 has some solubility in water, it is generally recommended to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it into your aqueous experimental medium. This ensures complete dissolution and accurate final concentrations. When diluting into aqueous solutions, do so dropwise while vortexing to prevent precipitation.

Q4: Is AS2863619 stable in cell culture media?

A4: The stability of AS2863619 in cell culture media over extended periods has not been extensively reported in the provided search results. For long-term experiments (e.g., several days), it is advisable to refresh the media with freshly diluted compound periodically to maintain a consistent effective concentration.

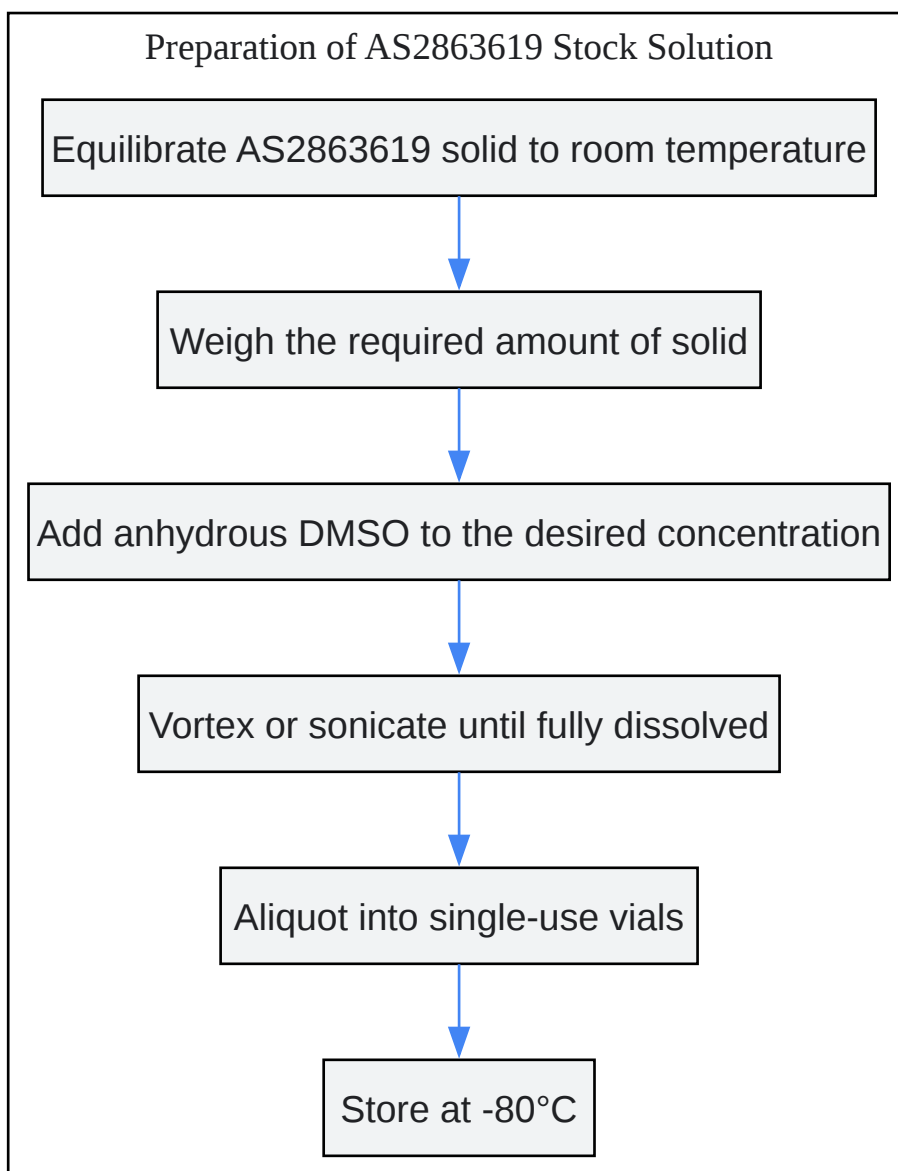
Q5: Are there any known degradation pathways for AS2863619?

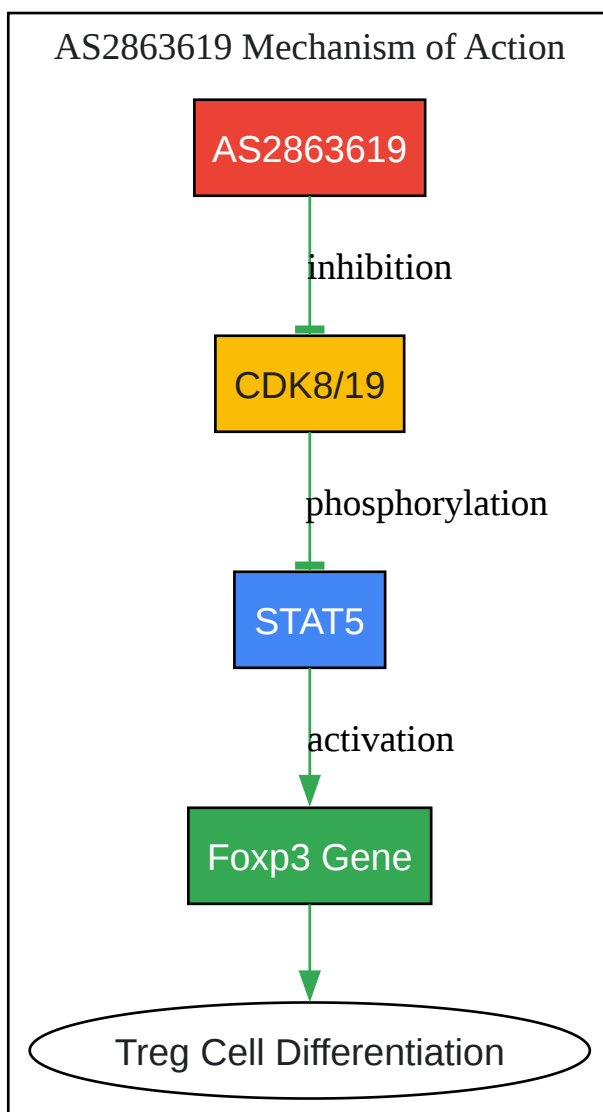
A5: Specific degradation pathways for AS2863619 in solution are not detailed in the available literature. As with many small molecules, hydrolysis and oxidation are potential degradation routes, especially in aqueous solutions at non-neutral pH or upon exposure to light and air. Storing solutions protected from light and under inert gas can be considered for long-term stability studies.

Experimental Protocols & Visualizations

Protocol for Preparing AS2863619 Stock Solution

A standardized protocol is essential for reproducible results.





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References

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